

Glomeratose A chemical structure and properties

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Compound of Interest

Compound Name: Glomeratose A

Cat. No.: B10818192

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Glomeratose A: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

Glomeratose A is a naturally occurring phenylpropanoid glycoside. While its specific biological activities and mechanisms of action remain largely unexplored in publicly accessible literature, its chemical structure suggests potential relevance in various fields of biomedical research. This document provides a summary of the currently available technical information on **Glomeratose A**.

Chemical Structure and Properties

Glomeratose A is characterized by a complex glycosidic linkage between a phenylpropanoid moiety and a disaccharide. The systematic IUPAC name for **Glomeratose A** is ((2S,3S,4R,5R)-4-hydroxy-2,5-bis(hydroxymethyl)-2-((2R,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl)oxyoxolan-3-yl) (E)-3-(3,4,5-trimethoxyphenyl)prop-2-enoate.

Table 1: Physicochemical Properties of **Glomeratose A**

Property	Value	Source
CAS Number	202471-84-9	Sigma-Aldrich[1][2]
Linear Formula	C ₂₄ H ₃₄ O ₁₅	Sigma-Aldrich[1]
Molecular Weight	562.52 g/mol	Calculated
Canonical SMILES	<chem>COC1=CC(=CC(=C1OC)OC)/C=C/C(=O)O[C@H]1--O2)O)O)C1(CO)O)CO">C@</chem> <chem>@HO</chem>	PubChem

Source

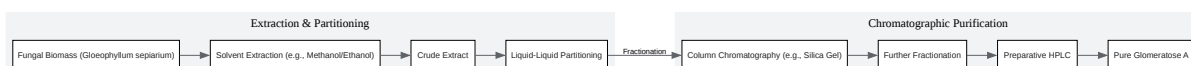
Initial reports suggest that **Glomeratose A** was isolated from the fungus *Gloeophyllum sepiarium*. This fungus is a wood-decaying basidiomycete commonly found on conifers. Extracts of *Gloeophyllum sepiarium* have been noted for their antioxidant and other biological activities, though specific contributions of **Glomeratose A** to these effects have not been detailed.

Experimental Data

Detailed experimental protocols for the isolation and characterization of **Glomeratose A** are not readily available in the public domain. However, based on the analysis of similar phenylpropanoid glycosides, the following techniques were likely employed.

Probable Isolation and Purification Workflow

The isolation of **Glomeratose A** from its natural source would typically involve a multi-step process.

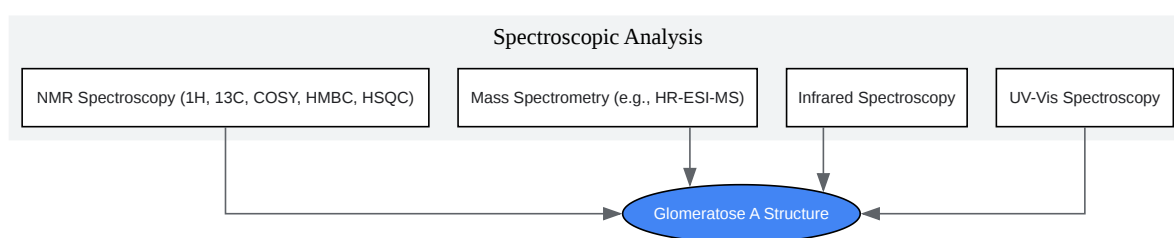


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Caption: Probable workflow for the isolation of **Glomeratose A**.

Structure Elucidation

The chemical structure of **Glomeratose A** was likely determined using a combination of spectroscopic techniques.



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Caption: Spectroscopic methods for structure elucidation.

Biological Activity and Signaling Pathways

Currently, there is a lack of specific data in peer-reviewed literature regarding the biological activity and associated signaling pathways of purified **Glomeratose A**. Phenylpropanoids as a class are known to exhibit a wide range of biological effects, including antioxidant, anti-inflammatory, and antimicrobial activities. Future research is necessary to determine if **Glomeratose A** shares these properties and to elucidate its specific molecular targets and mechanisms of action.

Conclusion

Glomeratose A is a complex phenylpropanoid glycoside with a defined chemical structure. However, a comprehensive understanding of its physicochemical properties, biological activities, and therapeutic potential is hampered by the limited availability of published research. Further investigation into this natural product is warranted to explore its potential

applications in drug discovery and development. Researchers interested in this compound are encouraged to perform their own isolation and characterization or to seek out the primary literature that may exist in less accessible databases.

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References

- 1. Gloeophyllum sepiarium [website.nbm-mnb.ca]
- 2. fungarium.info [fungarium.info]
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